

Literature Review of Ehretinine Research: A Technical Whitepaper

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Compound of Interest

Compound Name: *Ehretinine*

Cat. No.: *B1595136*

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For: Researchers, Scientists, and Drug Development Professionals

Abstract

Ehretinine, a pyrrolizidine alkaloid isolated from the plant genus *Ehretia*, represents a largely unexplored natural product with potential pharmacological significance. This technical guide synthesizes the currently available scientific literature on **Ehretinine**, focusing on its chemical properties, isolation, and the known biological activities of its source genus and chemical class. A significant gap in the literature exists regarding specific quantitative biological data, detailed experimental protocols for bioassays, and elucidated signaling pathways for **Ehretinine** itself. This document aims to provide a comprehensive overview of the current state of knowledge and to highlight promising avenues for future research.

Introduction

Ehretinine is a naturally occurring pyrrolizidine alkaloid identified from plants of the *Ehretia* genus, which belongs to the Boraginaceae family.[1][2][3] Plants in this genus are distributed throughout tropical regions of Asia, Africa, and the Americas and have a history of use in traditional medicine for treating a variety of ailments, including syphilis, eczema, stomach disorders, and coughs.[1] The broader class of pyrrolizidine alkaloids is known for a wide range of biological activities, which has driven interest in the specific compounds found within the *Ehretia* genus.

This whitepaper provides a detailed review of the existing research on **Ehretinine**, with a focus on presenting available data in a structured format for researchers and drug development professionals.

Chemical and Physical Properties

Ehretinine is structurally defined as the 4-methoxybenzoic acid ester of (1R,7S,7aR)-hexahydro-7-methyl-1H-pyrrolizin-1-yl.^[4] Its fundamental chemical and physical properties are summarized in the table below.

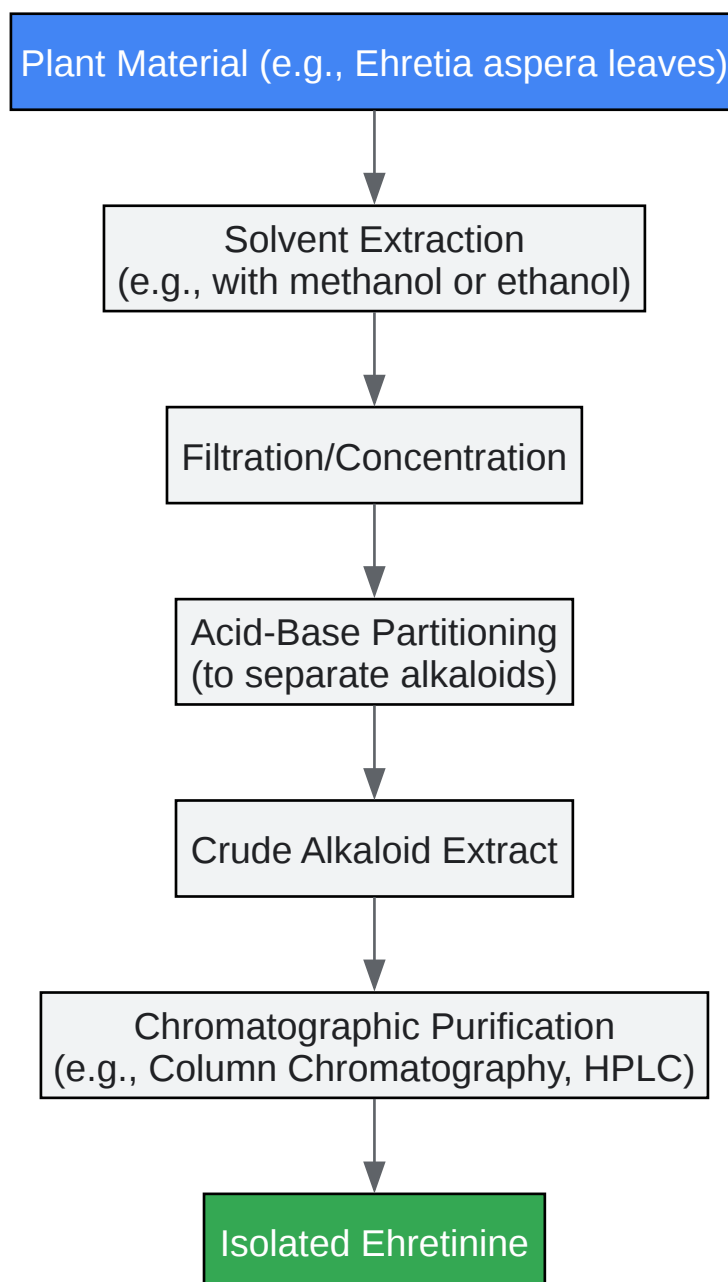
Property	Value	Source
Molecular Formula	C ₁₆ H ₂₁ NO ₃	^[4] ^[5]
Molecular Weight	275.34 g/mol	^[4] ^[5]
CAS Number	76231-29-3	^[5]
IUPAC Name	[(1R,7S,8R)-7-methyl-2,3,5,6,7,8-hexahydro-1H-pyrrolizin-1-yl] 4-methoxybenzoate	^[5]
Synonyms	NSC-350856, Retronecanol 4-methoxybenzoate	^[5]
Chemical Class	Pyrrolizidine Alkaloid	^[1]

Isolation of Ehretinine

The seminal work on **Ehretinine** describes its isolation from the leaves of *Ehretia aspera*. While the full, detailed protocol from the original publication is not readily available in public databases, the general workflow for the isolation of alkaloids from plant material can be inferred. This process typically involves extraction, acid-base partitioning, and chromatographic purification.

General Experimental Workflow for Alkaloid Isolation

The following diagram illustrates a standard workflow for the isolation of alkaloids like **Ehretinine** from a plant source.



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A generalized workflow for the isolation of **Ehretinine**.

Biological Activities and Pharmacological Potential

Direct research into the biological activities of pure **Ehretinine** is limited. However, the known pharmacological effects of extracts from the Ehretia genus and the broader class of pyrrolizidine alkaloids provide a basis for predicting its potential therapeutic applications.

Known Activities of the Ehretia Genus

Extracts from various Ehretia species have been reported to possess a range of biological activities, including:

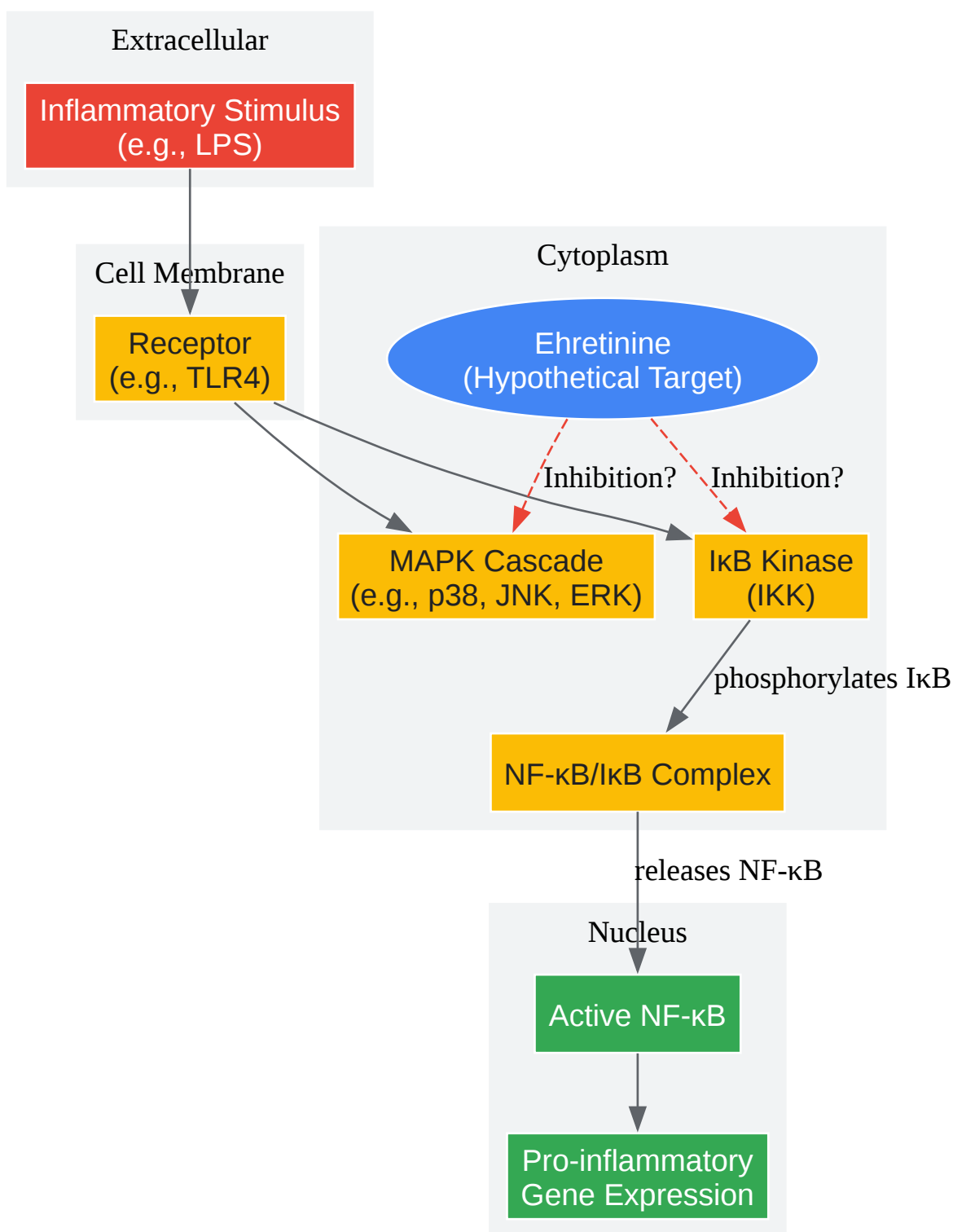
- Antioxidant activity[1][3]
- Anti-inflammatory effects[1][3]
- Antisnake venom activity[1]
- Hepatoprotective effects[1]
- Analgesic properties[1]
- Anticancer activity[1]
- Antibacterial effects[1]

It is plausible that **Ehretinine** contributes to some of these observed effects, making these promising areas for future investigation.

Potential Signaling Pathways

Given the reported anti-inflammatory and anticancer activities of the Ehretia genus, a hypothetical area of investigation for **Ehretinine** could be its interaction with key inflammatory and cell survival signaling pathways, such as the NF- κ B and MAPK pathways. These pathways are central to the cellular response to stress and are frequently modulated by natural products.

The following diagram illustrates a simplified, hypothetical signaling cascade that could be investigated in relation to **Ehretinine**'s potential anti-inflammatory effects.



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